

A Comparative Guide to 3,3'-Thiodipropionitrile and 3,3'-Oxydipropionitrile as Solvents

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Compound of Interest

Compound Name: 3,3'-Thiodipropionitrile

Cat. No.: B089633

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For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate solvent is a critical decision in chemical research, development, and manufacturing. The solvent's physical and chemical properties can significantly influence reaction rates, yields, and the characteristics of the final product. This guide provides a detailed comparison of two structurally similar dinitrile compounds, **3,3'-Thiodipropionitrile** and 3,3'-Oxydipropionitrile, to assist researchers in making informed decisions for their specific applications.

Physicochemical Properties: A Head-to-Head Comparison

A summary of the key physical and chemical properties of **3,3'-Thiodipropionitrile** and 3,3'-Oxydipropionitrile is presented below. These properties are fundamental to understanding their behavior as solvents.

Property	3,3'-Thiodipropionitrile	3,3'-Oxydipropionitrile
CAS Number	111-97-7[1][2]	1656-48-0[3]
Molecular Formula	C ₆ H ₈ N ₂ S[1]	C ₆ H ₈ N ₂ O[3]
Molecular Weight	140.21 g/mol [1]	124.14 g/mol [3]
Appearance	Clear colorless to slightly yellow liquid[1]	Colorless or pale yellow oily liquid[3]
Density	1.11 g/mL at 25 °C[2]	1.043 g/mL at 25 °C[3]
Melting Point	24-25 °C[2]	-26 °C[3]
Boiling Point	191-194 °C at 7 mmHg[2]	167-174 °C[3]
Refractive Index	n ₂₀ /D 1.499[2]	n ₂₀ /D 1.441[3]
Solubility	Preservative, selective solvent, chromatography.[1][2]	Soluble in ethanol, acetone, chloroform, and water; insoluble in carbon tetrachloride.[3]

Experimental Protocols

The data presented in this guide is based on standard experimental techniques for determining the physicochemical properties of liquid compounds.

1. Determination of Physical Properties:

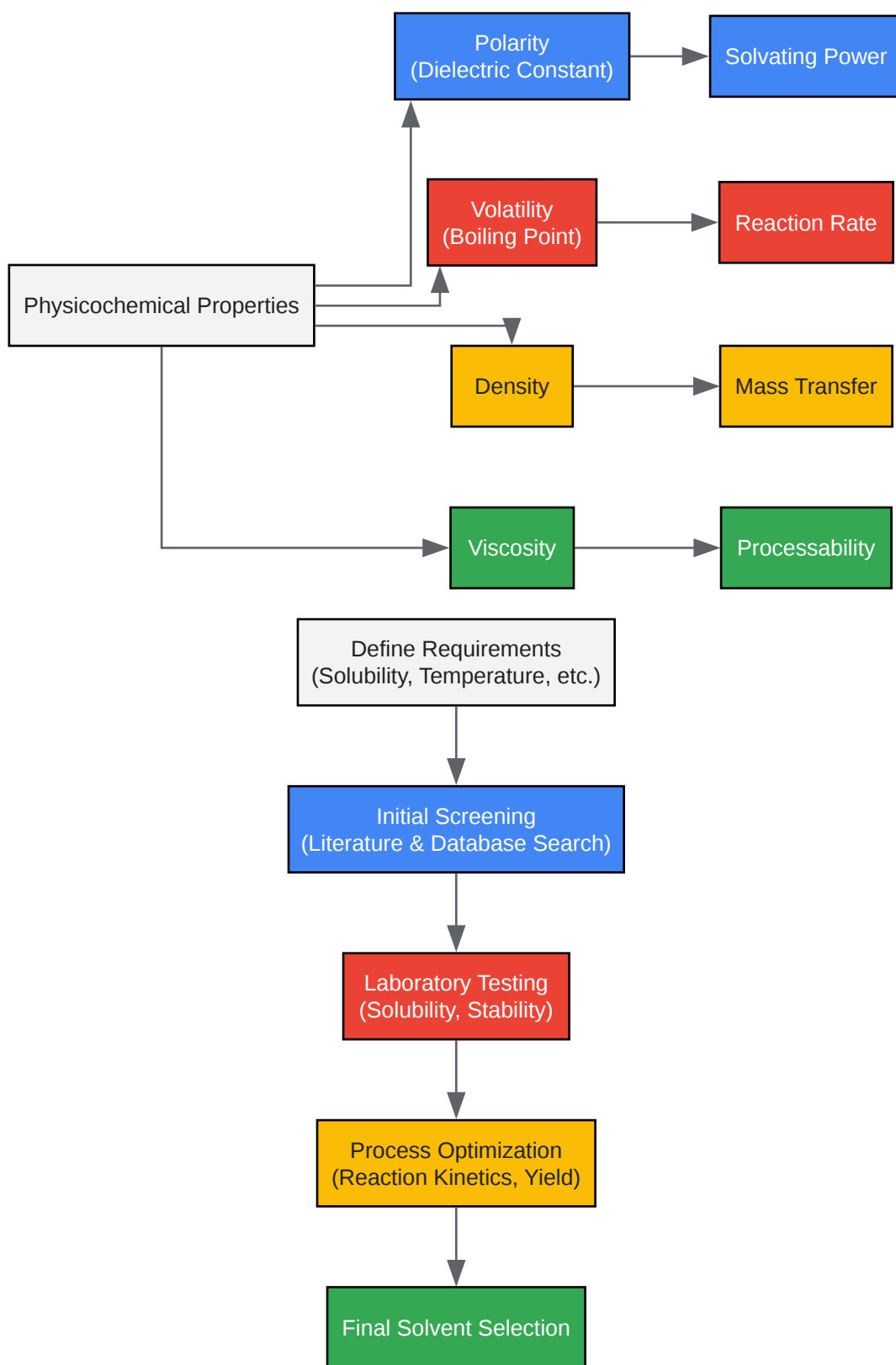
- Density: Measured using a calibrated pycnometer or a digital density meter at a specified temperature (e.g., 25 °C).
- Melting and Boiling Points: Determined using a calibrated melting point apparatus or by distillation under controlled pressure, respectively.
- Refractive Index: Measured using a refractometer at a specific wavelength (typically the sodium D-line, 589 nm) and temperature (e.g., 20 °C).

2. Solubility Assessment:

A qualitative assessment of solubility can be performed by adding a small, measured amount of the solute to a specific volume of the solvent in a test tube. The mixture is then agitated and observed for the dissolution of the solute. For quantitative analysis, techniques such as gravimetric analysis after evaporation of the solvent or spectroscopic methods can be employed to determine the concentration of the dissolved solute in a saturated solution.

Logical Relationship of Properties to Solvent Performance

The selection of a solvent is guided by a logical consideration of its properties in relation to the intended application. The following diagram illustrates the key relationships between the fundamental properties of a solvent and its performance characteristics.



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